

Cyclobenzaprine N-oxide CAS number and properties

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Compound of Interest

Compound Name: Cyclobenzaprine N-oxide

Cat. No.: B195617

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Cyclobenzaprine N-oxide: A Technical Overview

CAS Number: 6682-26-4

This in-depth technical guide provides a comprehensive overview of **Cyclobenzaprine N-oxide**, a primary metabolite of the muscle relaxant cyclobenzaprine. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and analytical characterization.

Core Chemical and Physical Properties

Cyclobenzaprine N-oxide is a tertiary amine N-oxide metabolite of cyclobenzaprine.[1] It is also considered a potential impurity in commercial preparations of its parent drug.[2] While extensive quantitative data for the N-oxide is not readily available in public literature, the known properties are summarized below.

Property	Value	Source
CAS Number	6682-26-4	[2] [3] [4] [5] [6]
Molecular Formula	C ₂₀ H ₂₁ NO	[2] [3] [5]
Molecular Weight	291.4 g/mol (or 291.39 g/mol)	[2] [3] [5]
Physical Form	A solid; White to Off-White Solid	[2] [3]
Solubility	Soluble in Chloroform and Methanol	[2]
UV max (λ _{max})	226 nm	[2]

Synthesis and Experimental Protocols

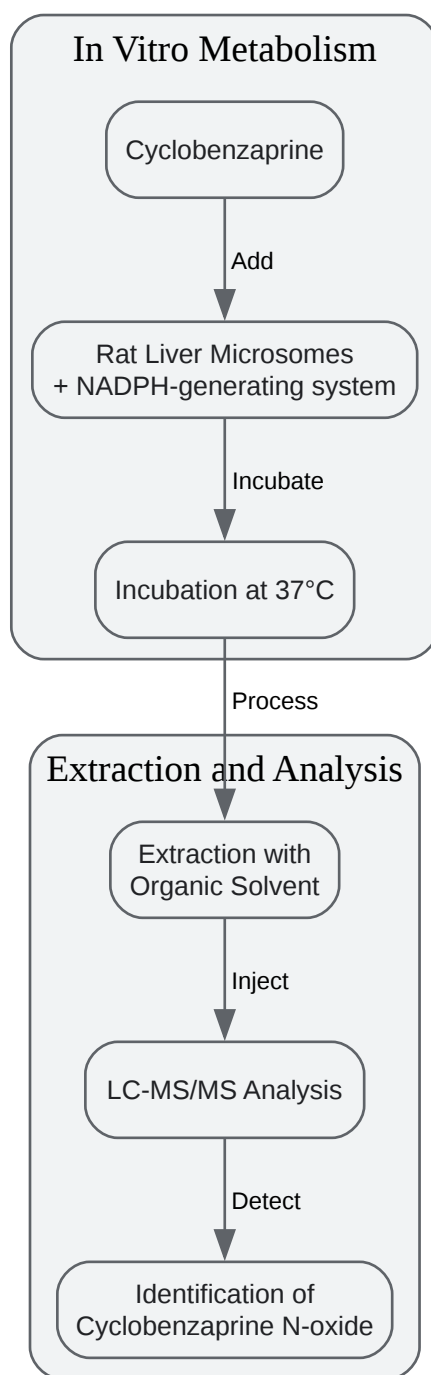
The primary route of formation for **Cyclobenzaprine N-oxide** is through the metabolism of cyclobenzaprine in the liver.[\[1\]](#) It can also be generated through the oxidation of the tertiary amine group of cyclobenzaprine under forced degradation conditions.[\[6\]](#)

Metabolic Synthesis

Cyclobenzaprine N-oxide is produced in the liver by the action of cytochrome P450 enzymes.[\[5\]](#) Specifically, it has been identified as a metabolite after the incubation of cyclobenzaprine with rat liver microsomes.[\[2\]](#) Furthermore, liver cytosol contains reductase activity capable of reducing **Cyclobenzaprine N-oxide** back to its parent amine, cyclobenzaprine.[\[1\]](#)

Experimental Workflow: Metabolic Production and Identification

The following diagram illustrates a typical workflow for the production and identification of **Cyclobenzaprine N-oxide** from its parent compound in a laboratory setting.



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*In vitro metabolic production and identification of **Cyclobenzaprine N-oxide**.*

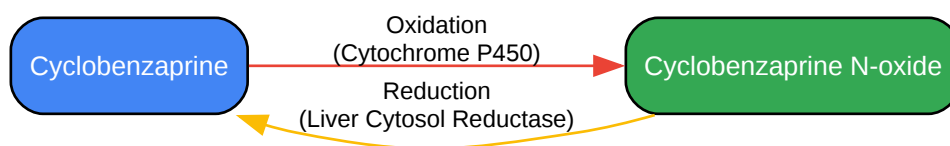
Pharmacological Properties and Signaling Pathways

The pharmacological activity of **Cyclobenzaprine N-oxide** is primarily understood in the context of its relationship with cyclobenzaprine. The parent drug is a centrally acting muscle relaxant that is structurally related to tricyclic antidepressants.[7] It is believed to act primarily within the central nervous system at the brain stem to reduce tonic somatic motor activity.[8]

While a specific signaling pathway for **Cyclobenzaprine N-oxide** has not been elucidated, the mechanism of action of cyclobenzaprine involves the descending serotonergic systems.[9] It is suggested to be a 5-HT₂ receptor antagonist.[9] As a metabolite that can be reduced back to the parent compound, the overall pharmacological effect is likely influenced by this metabolic interplay.

Metabolic Pathway of Cyclobenzaprine

The following diagram illustrates the metabolic conversion of cyclobenzaprine to **Cyclobenzaprine N-oxide** and its potential back-conversion.



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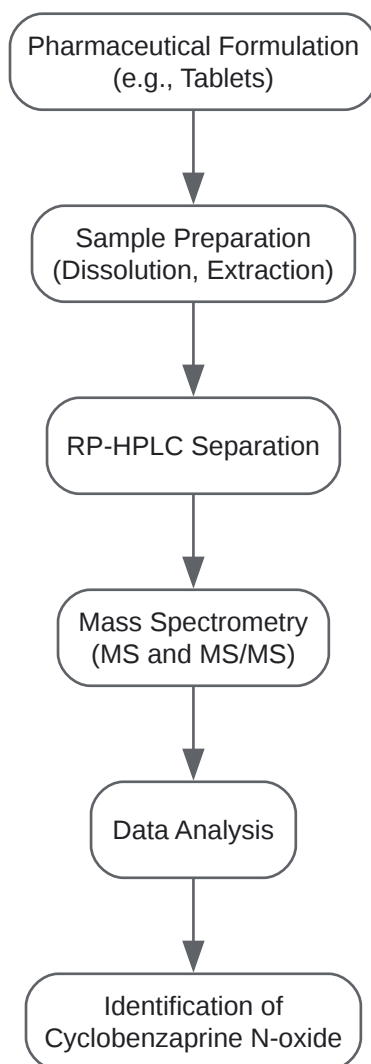
*Metabolic relationship between Cyclobenzaprine and **Cyclobenzaprine N-oxide**.*

Analytical Methods

The identification and quantification of **Cyclobenzaprine N-oxide**, particularly as a metabolite or degradation product, are typically performed using liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS).[6] This technique provides the necessary selectivity and sensitivity for its detection in complex biological matrices or pharmaceutical formulations.

Analytical Workflow: Identification in a Formulation

This diagram outlines the general steps for identifying **Cyclobenzaprine N-oxide** as an impurity in a pharmaceutical product.



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*Analytical workflow for the identification of **Cyclobenzaprine N-oxide**.*

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